

# Chemical Identity and Source of Cardiospermin

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## Compound Focus: Cardiospermin

CAS No.: 54525-10-9

Cat. No.: S584328

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- Chemical Definition:** **Cardiospermin** is a cyanogenic glucoside [1]. Its molecular structure is available in public domain resources, confirming its identity as a distinct phytochemical [2].
- Primary Plant Source:** The heartseed plant, *Cardiospermum halicacabum* L., is documented source of **cardiospermin** [1]. This plant belongs to the Sapindaceae (maple) family and is a fast-growing, deciduous climbing vine native to tropical and subtropical regions worldwide [3] [4] [5].

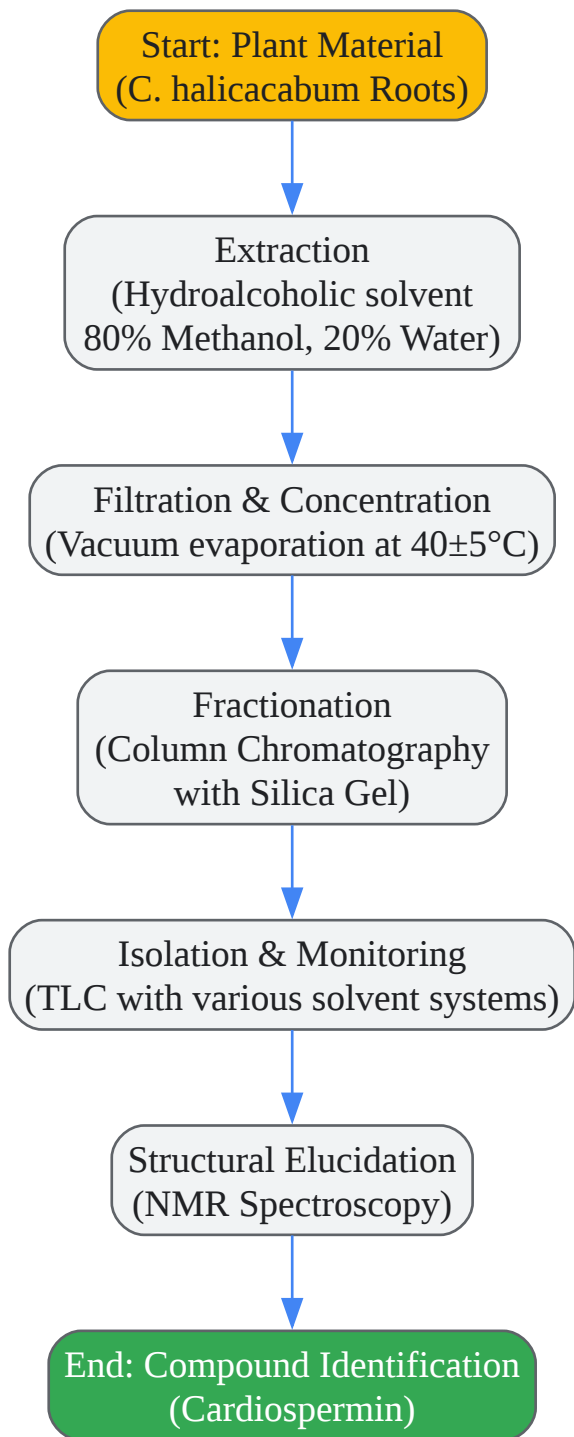
The table below summarizes key characteristics of *Cardiospermum halicacabum*.

Attribute	Description
Common Names	Heartseed, Balloon Vine, Love-in-a-puff [4] [5].
Growth Habit	Herbaceous, climbing vine that uses tendrils to climb [3] [4].
Native Range	Tropical and subtropical areas of Africa, the Americas, and Asia [5].

| **Key Identifying Features** | • **Fruit:** Papery, inflated, lantern-like capsules containing seeds [4]. • **Seeds:** Black with a distinctive white, heart-shaped pattern [4]. • **Flowers:** Small, white, and inconspicuous [4]. | **Traditional Uses** | Used in traditional medicine for rheumatism, nervous diseases, and as a diuretic; leaves are also edible as a vegetable [5] [1]. |

## Experimental Isolation and Identification

The following workflow and protocol detail the process for isolating and identifying **cardiospermin** from plant material.



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*Experimental workflow for the isolation of **cardiospermin** from plant material.*

## Detailed Protocol for Isolation from Roots

This protocol is adapted from a research study on isolating active compounds from *C. halicacabum* [1]. While the study focused on leaves, it confirms that **cardiospermin** was isolated from the root in a separate investigation.

- **Extraction:**

- **Material Preparation:** Collect fresh roots of *C. halicacabum*, wash thoroughly, and air-dry at room temperature. Pulverize the dried material into a fine powder using a mechanical grinder.
- **Maceration:** Suspend the dry powder in a hydroalcoholic solvent (e.g., 80% methanol and 20% distilled water) for cold maceration. The typical ratio is 10g of powder per 100mL of solvent.
- **Duration:** Allow the mixture to macerate for 3-4 days at room temperature, with occasional shaking.

- **Filtration and Concentration:**

- Filter the extract first through muslin cloth and then through filter paper (e.g., Whatman No. 1) to remove all particulate matter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator at a controlled temperature of  $40 \pm 5^{\circ}\text{C}$  to obtain a crude extract.

- **Fractionation and Purification:**

- **Column Chromatography (CC):** Load the crude extract onto a glass column packed with silica gel (200 mesh). Use a column sized approximately 100cm x 3.5cm for 10g of extract.
- **Elution:** Elute compounds using a gradient of solvents with increasing polarity. Begin with non-polar solvents like hexane, then move to mixtures of chloroform and methanol (e.g., 9.5:0.5, 8:2, 7:3 v/v), and finally to pure methanol. Collect serial fractions (e.g., 20-50mL each).
- **Monitoring Fractions:** Analyze all collected fractions by Thin-Layer Chromatography (TLC) using TLC Silica gel 60 F254 plates. A solvent system of Chloroform: Methanol (9:1 v/v) can be used for development. Visualize spots under UV light (254nm and 365nm) and by spraying with detecting agents like anisaldehyde-sulfuric acid reagent or iodine vapor.

- **Identification and Structural Elucidation:**

- Pool fractions containing pure **cardiospermin** (as determined by a single spot on TLC) and evaporate the solvent.
- **Structural Analysis:** Perform Nuclear Magnetic Resonance (NMR) spectroscopy (both  $^1\text{H}$  and  $^{13}\text{C}$ ) on the purified compound. Compare the obtained spectral data with published literature or databases to confirm the identity of the compound as **cardiospermin** [1].

## Research Context and Future Directions

- **Anxiolytic Potential:** The isolation of **cardiospermin** from the root was linked to investigations into its potential as an anxiolytic (anxiety-reducing) agent, providing a specific biological activity for this compound [1].
- **Abundant Bioactive Compounds:** Research indicates *C. halicacabum* produces a wide array of other bioactive compounds, including flavonoids like Kaempferol-3-O- $\alpha$ -L-rhamnoside and Apigenin-7-O- $\beta$ -D-glucuronide, which have demonstrated significant antioxidant activity [1].

## Navigating Research Limitations

Available scientific literature on **cardiospermin** is limited. To advance your research:

- **Targeted Literature Search:** Use specialized scientific databases like SciFinder, Reaxys, or PubMed to search for "**cardiospermin**" specifically, as general web searches may not yield detailed information.
- **Focus on Broader Plant Studies:** Many modern studies investigate the bioactivity of crude or fractionated *Cardiospermum halicacabum* extracts rather than isolated **cardiospermin**. Reviewing these studies can provide valuable context on the plant's overall pharmacological potential.

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## References

1. Isolation of active compounds from hydro alcoholic extract of... [ijpsr.com]
2. File: Cardiospermin .svg - Wikimedia Commons [commons.wikimedia.org]
3. Cardiospermum [en.wikipedia.org]
4. Cardiospermum halicacabum - Plant Toolbox - NC State [plants.ces.ncsu.edu]
5. Cardiospermum halicacabum - Useful Tropical Plants [tropical.theferns.info]

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